

Navigating the Safe Handling of Ethyl 2-(chlorosulfonyl)acetate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 2-(chlorosulfonyl)acetate

Cat. No.: B1357092

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Ethyl 2-(chlorosulfonyl)acetate, a reactive chemical intermediate vital in various synthetic processes, demands meticulous handling and strict adherence to safety protocols. This technical guide provides an in-depth overview of the safety and handling precautions necessary to mitigate the risks associated with this compound. The information is compiled from various safety data sheets and chemical databases to ensure a comprehensive understanding for laboratory and manufacturing personnel.

Hazard Identification and Classification

Ethyl 2-(chlorosulfonyl)acetate is classified as a corrosive substance that can cause severe skin burns and eye damage.^{[1][2]} It may also be corrosive to metals.^[1] Inhalation of its vapors can lead to respiratory irritation, coughing, and choking.^[1]

GHS Hazard Statements:

- H290: May be corrosive to metals.^[1]
- H314: Causes severe skin burns and eye damage.^{[1][2]}

Physicochemical and Toxicological Data

A clear understanding of the physical, chemical, and toxicological properties of **Ethyl 2-(chlorosulfonyl)acetate** is fundamental to its safe handling.

Property	Value	Reference
CAS Number	55896-93-0	[1]
Molecular Formula	C4H7ClO4S	[3]
Molecular Weight	186.61 g/mol	
Appearance	Liquid	[3]
Boiling Point	117-118 °C	[4]
Melting Point	16.2 °C	[4]
Flash Point	104 °F	[4]
Density	1.049 g/mL at 25 °C	[4]
Vapor Pressure	11.4 mm Hg at 20 °C	[4]
Vapor Density	2.07 (vs air)	[4]
Solubility	Soluble in Benzene, Chloroform	[4]
Toxicological Data	LD50 (ingestion, rat): 0.5 to 5.0 g/kg (data for a related compound)	[4]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent any direct contact with **Ethyl 2-(chlorosulfonyl)acetate**.

Protection Type	Specification	Reference
Eye/Face	Safety glasses, chemical safety goggles, or a face shield. [5] Ensure eyewash stations are readily accessible.	
Skin	Impervious gloves (e.g., PVC), protective work clothing, and a chemical-resistant apron. [5] [6]	
Respiratory	Use in a well-ventilated area is crucial. [1] If inhalation risk is high, a suitable respirator or a self-contained breathing apparatus (SCBA) may be required. [1] [5]	

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe working environment.

Handling:

- Avoid all personal contact, including inhalation of vapors.[\[1\]](#)
- Work in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)
- Avoid contact with moisture and incompatible materials.[\[1\]](#)
- Keep containers securely sealed when not in use.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)

- Keep away from incompatible materials and foodstuff containers.[\[1\]](#)
- Store in original containers.[\[1\]](#) Do not use aluminum or galvanized containers.[\[1\]](#)
- Protect containers from physical damage and check regularly for leaks.[\[1\]](#)
- Store locked up.[\[1\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol	Reference
Eye Contact	Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes.[1] Seek immediate medical attention.[1]	
Skin Contact	Immediately flush the affected area with large amounts of water.[1] Remove all contaminated clothing.[1] Continue rinsing and seek immediate medical advice.[1]	
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1] If breathing is difficult, provide oxygen.[4] Seek immediate medical attention.[1]	
Ingestion	Rinse mouth with water.[1] Do NOT induce vomiting.[1] If the person is conscious, have them drink water or milk.[4] Seek immediate medical attention.[1]	

Accidental Release and Fire-Fighting Measures

A well-defined emergency plan is essential for managing spills and fires.

Accidental Release:

- Evacuate: Immediately evacuate the area.
- Ventilate: Ensure adequate ventilation.

- Containment: Dike the spill with inert material such as sand, earth, or vermiculite to prevent spreading.^[1]
- Cleanup: Absorb the spilled material and place it in a suitable, labeled container for disposal.^[1]
- PPE: All personnel involved in the cleanup must wear appropriate personal protective equipment.^[1]

Fire-Fighting:

- Suitable Extinguishing Media: Use dry chemical powder, foam, or carbon dioxide.^[5] Water spray can be used for large fires only.^[1]
- Hazards: Combustion may produce toxic fumes, including carbon monoxide, carbon dioxide, and sulfur oxides.^{[1][5]} The material is combustible and may react with metals to produce flammable hydrogen gas.^[1]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.^[5]

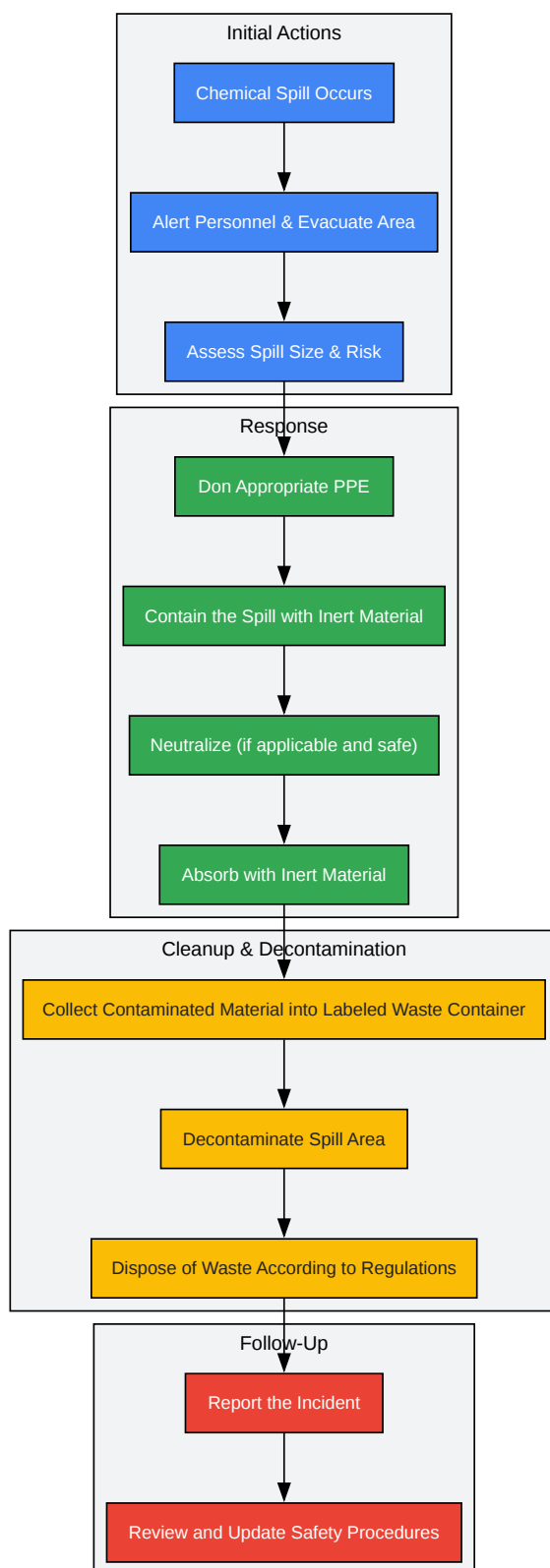
Experimental Protocols and Methodologies

While specific experimental protocols for the synthesis or use of **Ethyl 2-(chlorosulfonyl)acetate** are beyond the scope of this safety guide, any procedure involving this reagent should be conducted with a thorough risk assessment. Key safety considerations for any experimental protocol include:

- Reaction Scale: Start with small-scale reactions to understand the reaction kinetics and exotherms before scaling up.
- Temperature Control: Use appropriate cooling baths and monitoring to control reaction temperature, especially during addition of reagents.
- Quenching: Develop a safe and controlled quenching procedure for the reaction mixture.
- Work-up: Be aware that aqueous work-up of a reactive sulfonyl chloride can generate acidic byproducts. Neutralize acidic waste streams before disposal.

Logical Workflow for Chemical Spill Response

The following diagram outlines a logical workflow for responding to a chemical spill of **Ethyl 2-(chlorosulfonyl)acetate**.



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Caption: Workflow for handling a chemical spill of **Ethyl 2-(chlorosulfonyl)acetate**.

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **Ethyl 2-(chlorosulfonyl)acetate**. It is imperative that all personnel working with this chemical are thoroughly trained on these procedures and have access to the full Safety Data Sheet (SDS) provided by the manufacturer. Always prioritize safety and adhere to established laboratory and institutional safety protocols.

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